

Application Notes and Protocols: N-Desmethyl Clozapine-d8 in Clinical Chemistry

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Compound of Interest

Compound Name: *N-Desmethyl Clozapine-d8*

Cat. No.: *B1437066*

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These application notes provide a comprehensive overview of the use of **N-Desmethyl Clozapine-d8** in clinical chemistry, with a focus on its application as an internal standard for the therapeutic drug monitoring (TDM) of clozapine. Detailed protocols for sample preparation and analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS) are provided, along with relevant quantitative data and visualizations of key metabolic and signaling pathways.

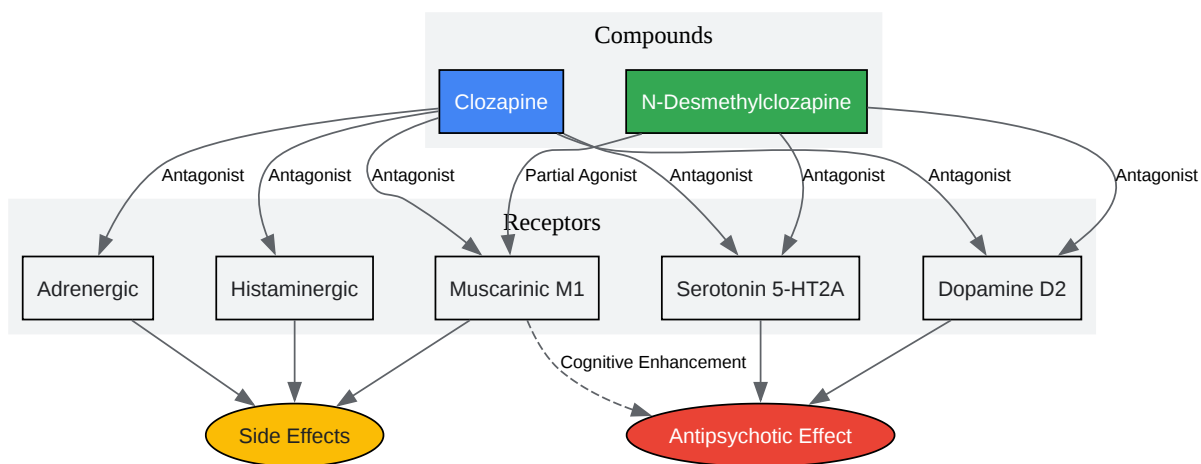
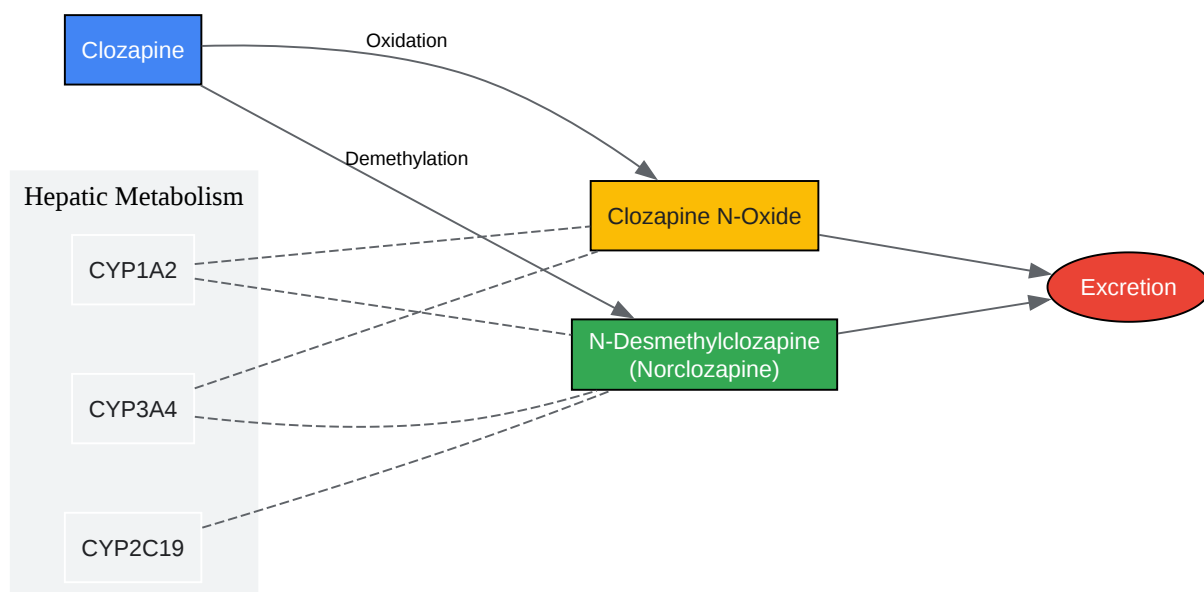
Introduction

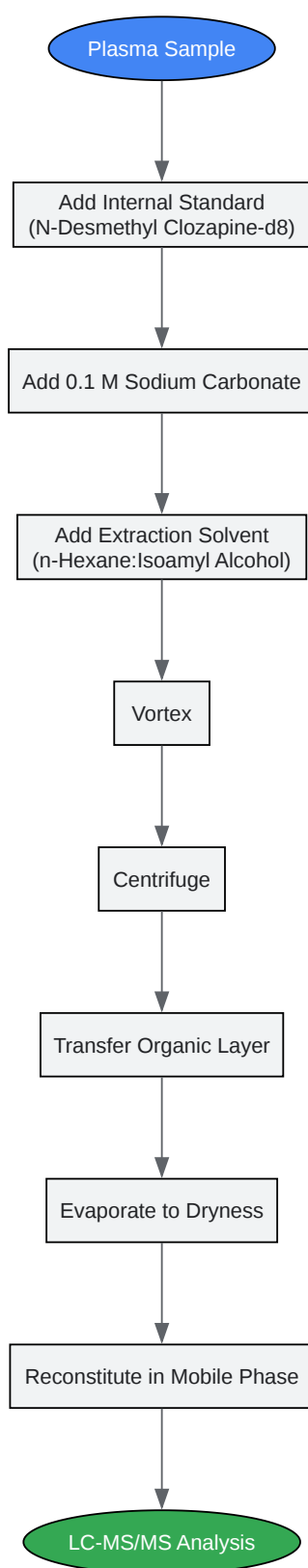
Clozapine is an atypical antipsychotic medication primarily used in treatment-resistant schizophrenia.[1][2][3] Due to a narrow therapeutic window and significant inter-individual variability in its metabolism, therapeutic drug monitoring (TDM) of clozapine and its primary active metabolite, N-desmethylozapine (norclozapine), is crucial to optimize therapeutic efficacy and minimize adverse effects.[1][2][3][4][5] **N-Desmethyl Clozapine-d8** is a deuterated analog of N-desmethylozapine and serves as an ideal internal standard in mass spectrometric assays for the accurate quantification of clozapine and its metabolite in biological matrices.[6] Its use improves the accuracy and precision of the analytical method by correcting for variations in sample preparation and instrument response.[6]

Metabolic and Signaling Pathways

Clozapine undergoes extensive metabolism in the liver, primarily through demethylation to N-desmethylozapine and oxidation to clozapine N-oxide.[7][8] The cytochrome P450 enzymes CYP1A2 and CYP3A4 are the major enzymes responsible for the demethylation of clozapine. [7][8] N-desmethylozapine is an active metabolite that contributes to the overall pharmacological effect of clozapine treatment.[7]

The therapeutic effects of clozapine are thought to be mediated through its antagonism of dopamine D2 and serotonin 5-HT2A receptors.[9] Clozapine and N-desmethylozapine also interact with a variety of other receptors, including muscarinic, adrenergic, and histaminergic receptors, which contributes to their complex pharmacological profile and potential side effects. [9][10][11] Interestingly, while clozapine acts as an M1 muscarinic receptor antagonist, its metabolite N-desmethylozapine has been shown to be an M1 receptor partial agonist, which may contribute to its cognitive-enhancing effects.[12]





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References

- 1. Therapeutic drug monitoring in clozapine treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Therapeutic monitoring of plasma clozapine and N-desmethylozapine (norclozapine): practical considerations | BJPsych Advances | Cambridge Core [cambridge.org]
- 3. cambridge.org [cambridge.org]
- 4. researchgate.net [researchgate.net]
- 5. Therapeutic monitoring of plasma clozapine and N-desmethylozapine (norclozapine): practical considerations [ouci.dntb.gov.ua]
- 6. veeprho.com [veeprho.com]
- 7. PharmGKB Summary: Clozapine Pathway, Pharmacokinetics - PMC [pmc.ncbi.nlm.nih.gov]
- 8. ClinPGx [clinpgx.org]
- 9. go.drugbank.com [go.drugbank.com]
- 10. mdpi.com [mdpi.com]
- 11. Pharmacology of N-desmethylozapine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. N-desmethylozapine, a major metabolite of clozapine, increases cortical acetylcholine and dopamine release in vivo via stimulation of M1 muscarinic receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
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